

The Indane-Based Diol Scaffold: A Technical Guide to Synthesis and Application

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Compound of Interest

Compound Name: *1-(hydroxymethyl)-2,3-dihydro-1H-inden-1-ol*

CAS No.: *1547526-85-1*

Cat. No.: *B11718120*

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Executive Summary

The indane (2,3-dihydro-1H-indene) scaffold represents a "privileged structure" in organic synthesis due to its conformational rigidity. Unlike flexible acyclic chains, the fused bicyclic system of indane restricts bond rotation, making indane-based diols—specifically 1,2-indandiol—exceptional candidates for chirality transfer in asymmetric catalysis and medicinal chemistry.

This guide provides a technical deep-dive into the synthesis, stereochemical control, and pharmaceutical applications of indane-based diols, with a specific focus on their role as precursors to HIV protease inhibitors and as ligands in asymmetric synthesis.

Structural Significance & Stereochemistry

The utility of indane-based diols stems from the facial selectivity imposed by the aromatic ring fused to the cyclopentane ring.

- **Rigidity:** The five-membered ring is puckered, but the fusion with the benzene ring flattens the system significantly compared to cyclohexane analogs. This rigidity minimizes the

entropic cost upon binding to enzymes or metal centers.

- Stereoisomers:
 - cis-1,2-Indandiol: The hydroxyl groups occupy the same face (syn). This is the primary scaffold for designing C2-symmetric ligands.
 - trans-1,2-Indandiol: The hydroxyl groups are anti. This isomer is often accessed via epoxide ring-opening and serves as a precursor to trans-aminoindanols.

Table 1: Physicochemical Profile of Key Indane Diols

Compound	CAS RN	Stereochemistry	Key Application	Primary Synthetic Route
(1S,2R)-cis-1,2-Indandiol	126456-43-7	Syn (Cis)	Chiral Auxiliaries, Ligands	Sharpless Asymmetric Dihydroxylation
(1R,2R)-trans-1,2-Indandiol	103935-36-0	Anti (Trans)	Resolving Agents	Epoxide Hydrolysis (Acid/Base)
1,3-Indandiol	40497-32-5	Syn/Anti mix	Polymer precursors	Reduction of Indane-1,3-dione

Synthetic Routes: Controlling the Stereocenter

Accessing the correct diastereomer and enantiomer is critical.^[1] We define two primary workflows: Direct Dihydroxylation (for cis) and Epoxide Ring Opening (for trans).

Pathway A: The cis-Selective Route (Sharpless AD)

The most robust method for generating cis-1,2-indandiol with high enantiomeric excess (>95% ee) is the Sharpless Asymmetric Dihydroxylation.

- Mechanism: Osmium tetroxide (OsO₄) forms a cyclic osmate ester across the C1-C2 double bond of indene.

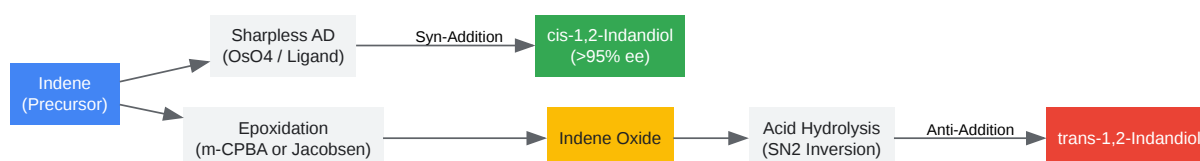
- **Ligand Control:** The chiral ligand (DHQD)₂PHAL (for 1S,2R) creates a "chiral pocket" that forces the oxidant to approach from the top or bottom face of the planar indene molecule.
- **Causality:** The use of a biphasic system (t-BuOH/H₂O) with K₃Fe(CN)₆ as the stoichiometric oxidant allows OsO₄ to be used in catalytic quantities, mitigating toxicity while maintaining high turnover.

Pathway B: The trans-Selective Route (Epoxide Hydrolysis)

To access the trans-diol, one must proceed through an S_N2 mechanism which inverts the configuration at the site of attack.

- **Epoxidation:** Indene is converted to Indene Oxide (using m-CPBA or Jacobsen's catalyst for asymmetry).
- **Hydrolysis:** Acid-catalyzed hydrolysis opens the epoxide. Water attacks the benzylic position (C1) or C2 from the back face, resulting in the trans-diol.

Visualization: Synthetic Pathways



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Figure 1: Divergent synthesis of cis- and trans-1,2-indandiol from a common Indene precursor.

Experimental Protocol: Asymmetric cis-Dihydroxylation

Objective: Synthesis of (1S,2R)-indane-1,2-diol. Scale: Laboratory Prep (10 mmol scale).

Reagents & Safety

- AD-mix- α : Contains $\text{K}_2\text{OsO}_2(\text{OH})_4$, $(\text{DHQ})_2\text{PHAL}$, $\text{K}_3\text{Fe}(\text{CN})_6$, and K_2CO_3 .
- Safety Critical: Osmium is highly toxic and volatile. All operations must occur in a well-ventilated fume hood. Sodium sulfite is used to quench and reduce volatile Os(VIII) to non-volatile Os(IV).

Step-by-Step Methodology

- Solvent Prep: In a 100 mL round-bottom flask, combine t-butanol (35 mL) and water (35 mL). Stir until the mixture is homogeneous.
- Ligand Dissolution: Add AD-mix- α (14.0 g) to the solvent. Stir at room temperature until the solid is mostly dissolved. The solution will appear orange/yellow due to the ferricyanide.
- Temperature Control: Cool the mixture to 0 °C.
 - Why? Lower temperature increases the enantioselectivity (ee) by favoring the lower-energy transition state in the ligand-binding pocket.
- Addition: Add Indene (1.16 g, 10 mmol) in one portion.
- Reaction: Stir vigorously at 0 °C for 12–24 hours. Monitor by TLC (eluent: 1:1 Hexane/EtOAc).
- Quenching (Critical): Add solid Sodium Sulfite (15 g) slowly. Stir for 45 minutes at room temperature.
 - Observation: The mixture will shift from orange to a dull yellow/brown as Os(VIII) is reduced.
- Extraction: Extract with Ethyl Acetate (3 x 50 mL). Wash combined organics with 1M KOH (removes phthalazine byproducts) and brine.
- Purification: Dry over MgSO_4 , concentrate, and recrystallize from Hexane/EtOAc to yield white crystals.

Pharmaceutical Case Study: The Indinavir Connection

The most commercially significant application of the indane scaffold is in the synthesis of Indinavir (Crixivan), a protease inhibitor used in HIV therapy.

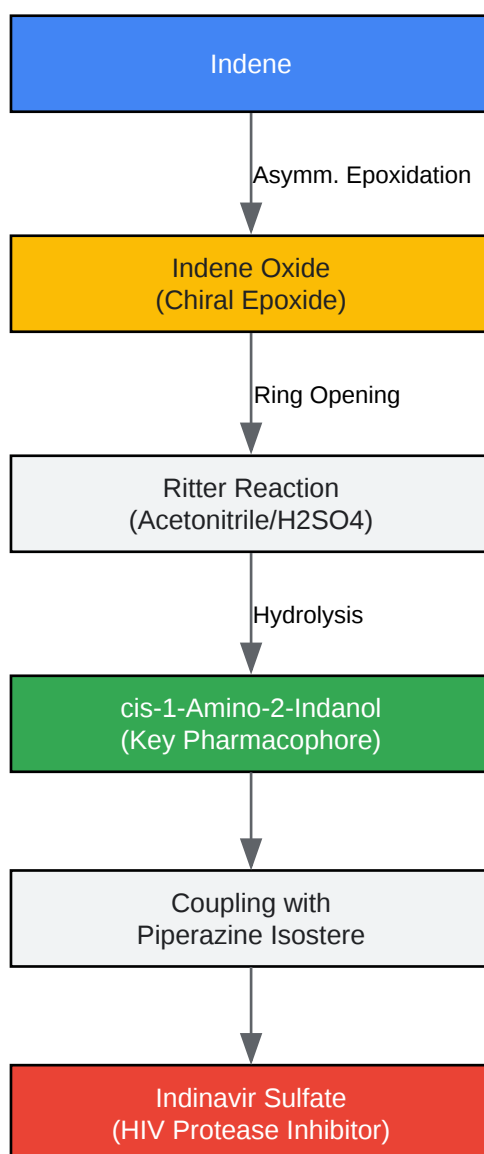
While Indinavir contains an amino-alcohol moiety (cis-1-amino-2-indanol), the synthetic logic is directly tied to the diol chemistry described above. The rigidity of the indane ring locks the hydroxy-ethylamine isostere into a conformation that mimics the transition state of peptide hydrolysis, blocking the HIV protease enzyme.

The "Chiral Switch" Workflow

Merck's process development highlighted a crucial link between the epoxide intermediate and the final amino-alcohol.

- Indene is oxidized to Indene Oxide.
- Ritter Reaction: The epoxide is opened with acetonitrile (in the presence of strong acid) to form an oxazoline intermediate.
- Hydrolysis: The oxazoline is hydrolyzed to yield cis-1-amino-2-indanol.
 - Note: This demonstrates how the trans-opening logic (Step 2) followed by a second inversion or retention strategy allows access to cis-amino alcohols, analogous to the diol manipulations.

Visualization: Indinavir Pharmacophore Assembly



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Figure 2: The critical role of the indane scaffold in the synthesis of Indinavir.

Advanced Applications: Asymmetric Catalysis

Beyond drugs, indane diols are transformed into ligands for catalytic asymmetric reactions.

Indane-BOX Ligands

Bis(oxazoline) (BOX) ligands derived from cis-1-amino-2-indanol (a diol derivative) are used in:

- Diels-Alder Reactions: Cu(II)-Indane-BOX complexes catalyze the cycloaddition of acryloyl oxazolidinones with high endo/exo selectivity.
- Mechanistic Insight: The bulky indane backbone creates a "wall" that blocks one face of the coordinated substrate, forcing the incoming diene to attack from the exposed face.

Biocatalytic Resolution

Recent advances utilize enzymes to resolve racemic indane diols.

- Lipase PS (*Pseudomonas cepacia*): Can selectively acetylate one enantiomer of trans-1,2-indandiol, leaving the other as the free alcohol. This provides a "Green Chemistry" alternative to heavy metal catalysis.

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